

# Flindersine MIC values compared to other alkaloids

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Flindersine

CAS No.: 523-64-8

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## MIC Value Comparison of Selected Alkaloids

Alkaloid Name	Target Organism	MIC / IC50 Value	Activity Context & Notes
Flindersine	<i>Staphylococcus aureus</i>	62.5 µg/mL [1]	Moderate antibacterial activity [1].
	<i>Enterococcus faecalis</i>	31.25 µg/mL [1]	Moderate antibacterial activity [1].
	<i>Pseudomonas aeruginosa</i>	250 µg/mL [1]	Weak antibacterial activity [1].
	<i>Trichophyton mentagrophytes</i> (Fungus)	62.5 µg/mL [1]	Moderate antifungal activity [1].
	<i>Candida albicans</i> (Fungus)	250 µg/mL [1]	Weak antifungal activity [1].
	Various Postharvest Fungi	Inactive (I) [2]	No observed fungistatic activity up to 250 µg/mL in a 2019 study [2].

Alkaloid Name	Target Organism	MIC / IC50 Value	Activity Context & Notes
Berberine	Methicillin-resistant <i>S. aureus</i> (MRSA)	64 - 256 mg/L ( $\approx$ 64-256 $\mu\text{g/mL}$ ) [3]	Antibacterial activity; mechanism involves cell wall/membrane disruption [3].
	<i>Escherichia coli</i>	Varies widely (see note) [4]	Broad-spectrum activity; MIC is highly susceptible to testing methods [4].
Caesalminine A	<i>Plasmodium falciparum</i> (Malaria)	0.42 $\mu\text{M}$ [5]	Potent antiplasmodial activity [5].
Conessine	<i>Plasmodium berghei</i> (Malaria)	IC50: 1.3 - 1.9 $\mu\text{g/mL}$ [5]	Potent antiplasmodial activity [5].
Quinine	<i>Plasmodium falciparum</i> (Malaria)	Estimated MIC: $\sim$ 0.7 $\mu\text{g/mL}$ [6]	Established antimalarial drug; value is an <i>in vivo</i> pharmacodynamic estimate [6].

## Experimental Protocols for Key Data

For researchers, the methodology behind the data is critical for interpretation and reproducibility.

- **Antibacterial & Antifungal Testing for Flindersine [1]:** The MIC values for **Flindersine** were determined using the **disc-diffusion method and broth dilution methods**. The compound was isolated from the ethyl acetate extract of *Toddalia asiatica* leaves, and its structure was confirmed using X-ray crystallography.
- **Antifungal Testing for Pyranoquinolines [2]:** In the study where **Flindersine** showed no activity, the **broth microdilution method** was used according to established guidelines (CLSI M38-A2) to determine MIC and Minimum Fungicidal Concentration (MFC) against postharvest fruit pathogens.
- **Anti-MRSA Testing for Berberine [3]:** The MIC for berberine against clinical MRSA isolates was determined using the **broth microdilution method** as recommended by the Clinical and Laboratory Standards Institute (CLSI). The mechanism of action was investigated using confocal laser scanning microscopy and electron microscopy.
- **Antiplasmodial Activity Testing [5]:** The antiplasmodial activity (IC50) of compounds like Caesalminine A and Conessine was evaluated using *in vitro* assays against chloroquine-sensitive and

chloroquine-resistant strains of *Plasmodium falciparum*. Common methods include the measurement of parasite lactate dehydrogenase (pLDH) activity or the hypoxanthine incorporation assay.

## Overview of Alkaloid Mechanisms

The following diagram illustrates the general mechanisms of action for the alkaloids discussed, which explains their different applications and potencies.

## Research Implications and Conclusions

For drug development professionals, the data suggests several key points:

- **Flindersine's Profile:** **Flindersine** shows a consistent pattern of moderate activity against a range of Gram-positive bacteria and some dermatophytes, but weaker activity against Gram-negative bacteria and yeasts like *C. albicans* [1]. Its inactivity in more recent, specific antifungal screens highlights that activity can be highly dependent on the test organism and methodology [2].
- **Comparative Potency:** Established antimicrobial and antiparasitic alkaloids like **berberine** and **quinine** demonstrate significantly greater potency (lower MIC/IC50 values) in their respective domains [5] [3] [6].
- **Therapeutic Context:** The most potent alkaloids in the data, such as the terpenoidal and steroidal alkaloids with antiplasmodial IC50 values in the sub-micromolar range, represent promising leads for novel antimalarial drug development in the face of existing drug resistance [5].

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## References

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To cite this document: Smolecule. [Flindersine MIC values compared to other alkaloids]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b598079#flindersine-mic-values-compared-to-other-alkaloids>]

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**Address:** Ontario, CA 91761, United States  
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